

Safety precautions and handling guidelines for Cyclohexanone oxime.

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Compound of Interest

Compound Name: Cyclohexanone oxime

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An In-depth Technical Guide to the Safe Handling of **Cyclohexanone Oxime**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety precautions and handling guidelines for **Cyclohexanone oxime**, a crucial intermediate in various industrial syntheses, including the production of Nylon-6.^{[1][2]} Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Physicochemical and Hazard Identification

Cyclohexanone oxime is a white to off-white crystalline solid with a faint, characteristic odor.^[2] Understanding its physical and chemical properties is fundamental to its safe handling.

Table 1: Physicochemical Properties of **Cyclohexanone Oxime**

| Property | Value | References |
|------------------|-----------------------------------|------------|
| Chemical Formula | C ₆ H ₁₁ NO | [3] |
| Molecular Weight | 113.16 g/mol | [1][2][4] |
| Melting Point | 86 - 92 °C (187 - 198 °F) | [1] |
| Boiling Point | 206 - 210 °C (403 - 410 °F) | [5] |
| Flash Point | 100 - 110 °C (212 - 230 °F) | [3][6] |
| Solubility | Soluble in water and ethanol. | [1][2][6] |
| Appearance | White crystalline solid. | [1][2] |

Hazard Summary:

Cyclohexanone oxime is harmful if swallowed and may cause irritation to the skin, eyes, and respiratory tract.[3][7][8] It is combustible and can react violently with strong oxidizing agents and fuming sulfuric acid, particularly at elevated temperatures.[1][2] When heated to decomposition, it emits toxic fumes of nitrogen oxides.[9][10]

Toxicological Data

Toxicological data is essential for assessing the potential health risks associated with **Cyclohexanone oxime** exposure.

Table 2: Acute Toxicity Data for **Cyclohexanone Oxime**

| Route of Exposure | Species | Value | References |
|-------------------|---------|-------------------------|------------|
| Intraperitoneal | Mouse | LD50: 250 mg/kg | [3][8][11] |
| Oral | Rat | LD50: 883 - 1,765 mg/kg | [6] |
| Oral | Mouse | LD50: 710 mg/kg | [11] |

Key Toxicological Effects:

- Hematotoxicity: Studies in rats have shown that **cyclohexanone oxime** can induce hemolytic anemia, characterized by damage to red blood cells. This is often accompanied by increased red blood cell production (erythropoiesis) in the spleen and bone marrow.[11][12]
- Organ Toxicity: The primary target organs for toxicity are the erythrocytes (red blood cells), spleen, liver, and nasal epithelium.[11]
- Genotoxicity: In vitro studies on mouse lymphocytes have indicated potential for mutation in mammalian somatic cells.[3] However, it is not classified as a carcinogen by IARC, NTP, or OSHA.[3]

Experimental Protocols for Safe Handling

While specific experimental protocols are proprietary to individual institutions, the following general procedures outline best practices for handling **Cyclohexanone oxime** in a laboratory setting.

Protocol 3.1: General Handling and Weighing

- Preparation: Work in a well-ventilated area, preferably within a chemical fume hood.[13] Ensure that an eyewash station and safety shower are readily accessible.[14]
- Personal Protective Equipment (PPE): Don appropriate PPE as detailed in Section 5.
- Dispensing: To minimize dust formation, handle **Cyclohexanone oxime** as a solid.[3] Use a spatula or scoop for transferring the material. Avoid creating and inhaling dust.[13]
- Weighing: Weigh the required amount in a tared, sealed container to prevent dust dispersion.
- Cleaning: Clean any spills immediately according to the spill response protocol (Section 7). Wash hands thoroughly after handling.[13]

Protocol 3.2: Preparation of Solutions

- Solvent Selection: Choose an appropriate solvent based on the experimental requirements. **Cyclohexanone oxime** is soluble in water and ethanol.[1][2]

- Dissolution: Slowly add the weighed **Cyclohexanone oxime** to the solvent while stirring to facilitate dissolution. If necessary, gentle heating may be applied, but care should be taken to avoid temperatures approaching the flash point.
- Storage of Solutions: Store solutions in clearly labeled, tightly sealed containers.

Fire and Explosion Hazards

Cyclohexanone oxime is a combustible solid.[1][2]

Table 3: Fire Hazard Data

| Parameter | Value | References |
|-------------------------------|--|------------|
| Flash Point | 100 - 110 °C (212 - 230 °F) | [3][6] |
| Suitable Extinguishing Media | Water spray, alcohol-resistant foam, dry chemical, carbon dioxide. | [3][13] |
| Hazardous Combustion Products | Carbon oxides, Nitrogen oxides (NOx). | [13] |

Special Firefighting Procedures:

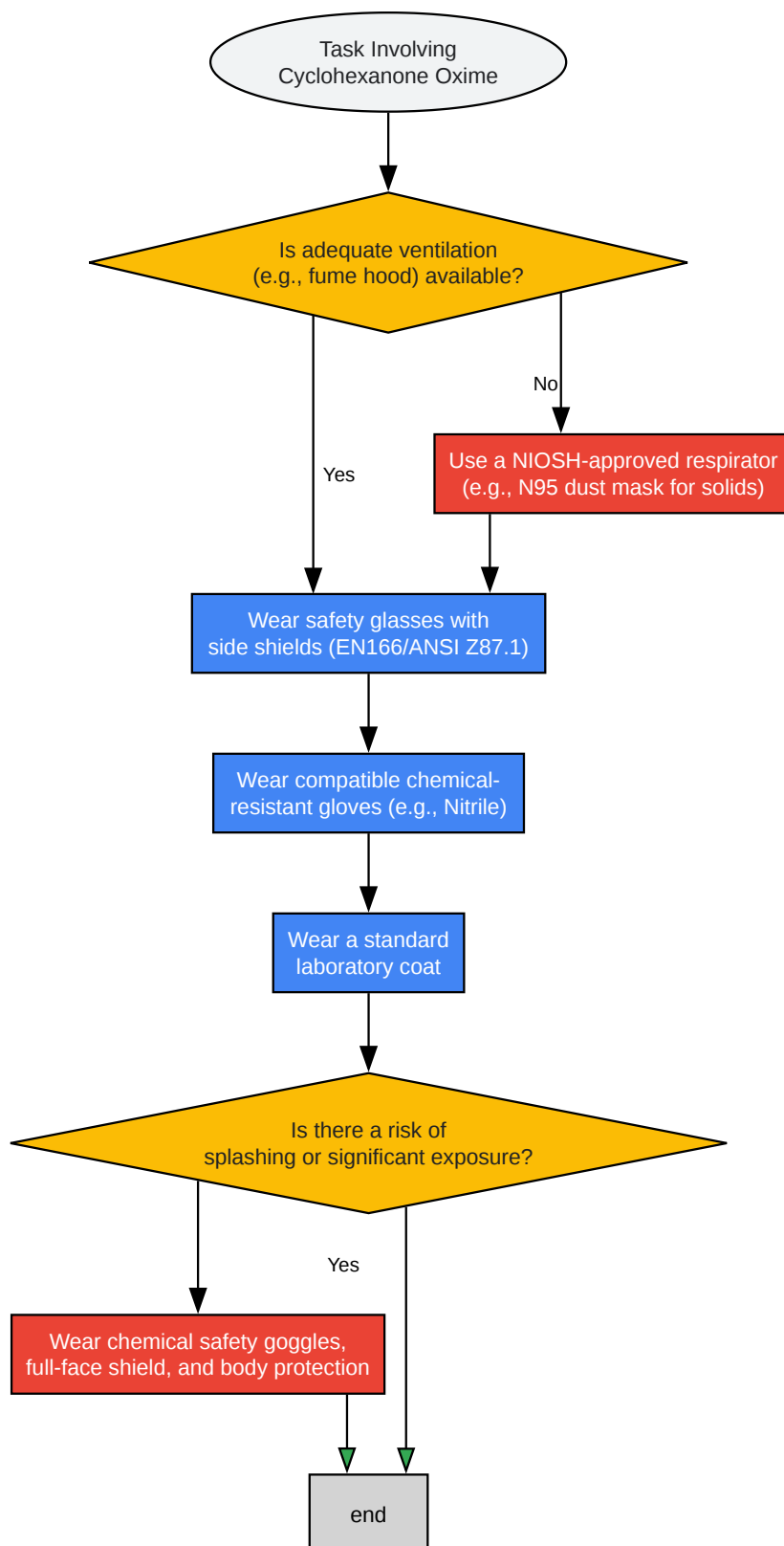
- Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear. [3][13]
- Use water spray to cool fire-exposed containers.[15]

Explosion Hazard:

- Reacts violently with fuming sulfuric acid at temperatures above 150°C (302°F).[1][9][10]
- Explosions have been reported during the distillation of aldoximes, potentially due to peroxide formation, especially in the presence of acid.[1][9]

Personal Protective Equipment (PPE)

The selection and use of appropriate PPE are critical to minimize exposure.



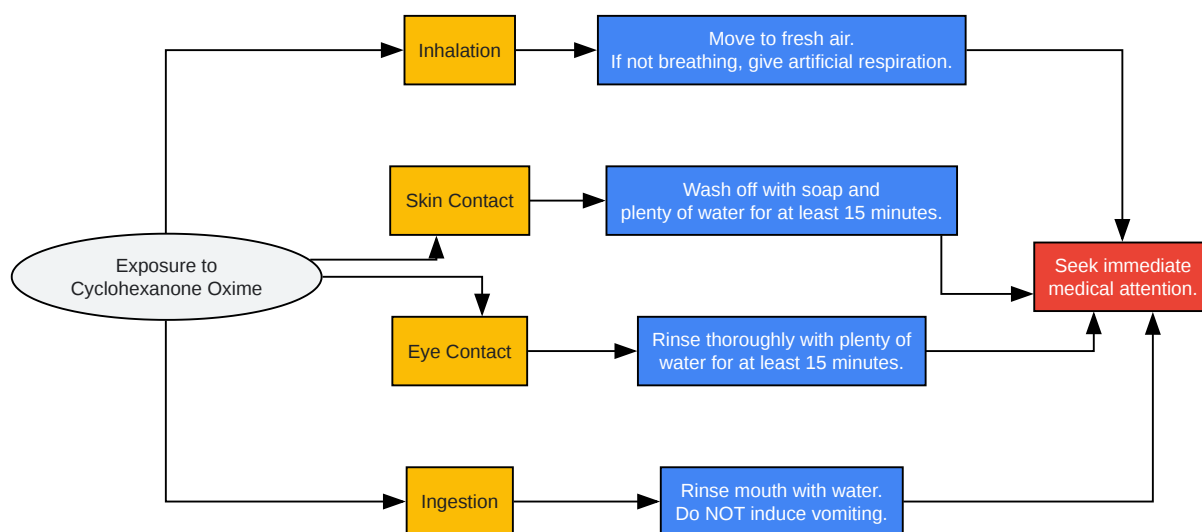
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PPE Selection Workflow for **Cyclohexanone Oxime**

- Eye and Face Protection: Wear chemical safety goggles or glasses with side shields that conform to EN166 (EU) or NIOSH (US) standards.[13]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[3][13] Choose body protection based on the potential for exposure.[3]
- Respiratory Protection: If working outside of a fume hood or if dust formation is likely, use a NIOSH-approved N95 dust mask or equivalent.[3]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.



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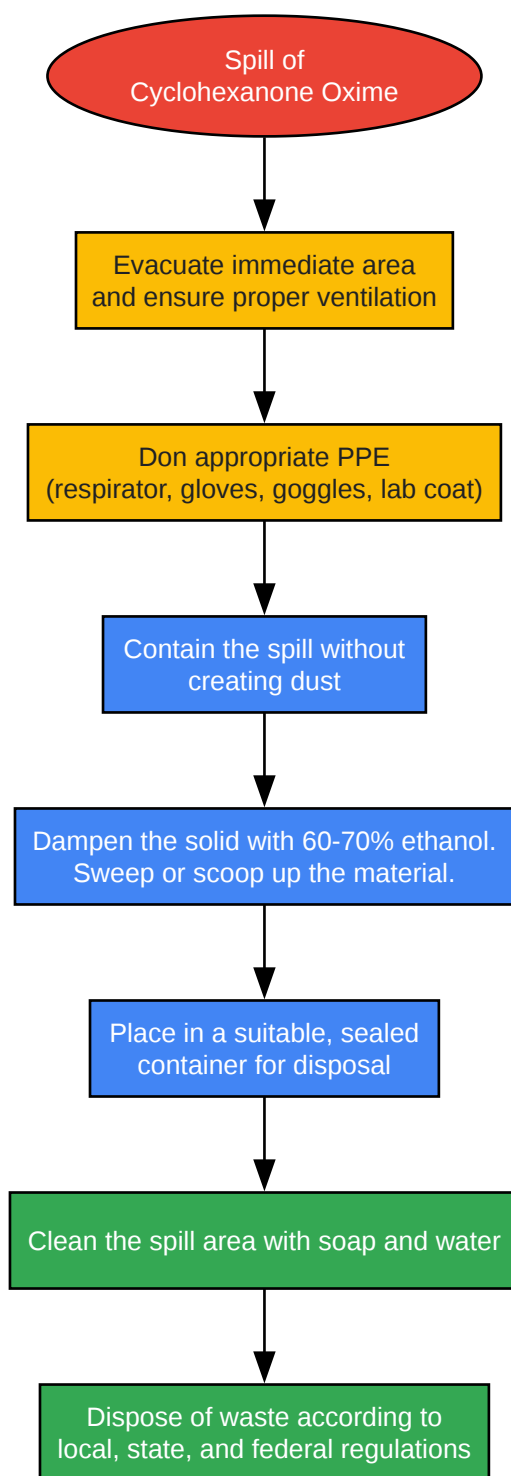
First Aid Procedures for **Cyclohexanone Oxime** Exposure

- Inhalation: Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[3][7]

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[3][7] Remove contaminated clothing.
- Eye Contact: Rinse eyes thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[3][14] Seek medical attention.
- Ingestion: Do NOT induce vomiting.[7] Rinse the mouth with water and seek immediate medical attention.[3][7]

Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.



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*Workflow for Handling a **Cyclohexanone Oxime** Spill*

- Personal Precautions: Wear appropriate PPE, including respiratory protection.[3] Avoid breathing dust. Ensure adequate ventilation.[3]

- Environmental Precautions: Prevent the product from entering drains.[3]
- Methods for Cleaning Up: For small spills, dampen the solid material with 60-70% ethanol to prevent dust from becoming airborne.[9] Then, sweep or scoop the material into a suitable, closed container for disposal.[9][13] Clean the affected area with soap and water.[9]

Storage and Disposal

Proper storage and disposal are crucial for safety and environmental protection.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][14][13]
- Keep away from heat, sparks, open flames, and other ignition sources.
- Incompatible with strong oxidizing agents and strong acids.[1][14]

Disposal:

- Dispose of unused product and contaminated packaging in accordance with local, state, and federal regulations.[3][13] This may involve dissolving the material in a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[13] Do not mix with other waste.[13]

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